

Cct196969 stability and storage conditions

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Compound of Interest

Compound Name: **Cct196969**
Cat. No.: **B612042**

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This guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of the pan-RAF/SRC inhibitor, **CCT196969**.

Frequently Asked Questions (FAQs)

Q1: How should I store **CCT196969** powder?

A: **CCT196969** powder should be stored at -20°C for long-term stability, where it can be kept for up to 3 years.[\[1\]](#)[\[2\]](#)[\[3\]](#) For short-term storage (days to weeks), it can be kept at 0-4°C in a dry, dark environment.[\[4\]](#)

Q2: What are the recommended storage conditions for **CCT196969** stock solutions?

A: For optimal stability, **CCT196969** stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C, where they are stable for at least one year.[\[1\]](#)[\[5\]](#) Some suppliers suggest that storage at -80°C can extend stability to two years.[\[3\]](#) If stored at -20°C, the solution should be used within one year.[\[3\]](#)[\[5\]](#)

Q3: What is the best solvent to dissolve **CCT196969**?

A: **CCT196969** is highly soluble in Dimethyl Sulfoxide (DMSO).[\[1\]](#)[\[3\]](#)[\[5\]](#) It is recommended to use fresh, anhydrous (moisture-free) DMSO, as hygroscopic DMSO can significantly reduce the solubility of the product.[\[3\]](#)[\[5\]](#) The compound is insoluble in water and ethanol.[\[1\]](#)[\[5\]](#)

Q4: I'm having trouble dissolving **CCT196969** in DMSO. What can I do?

A: If you encounter solubility issues, gentle warming to 37-45°C or sonication can help facilitate dissolution.[\[1\]](#)[\[3\]](#) Ensure you are using fresh, high-quality DMSO.

Q5: Can I dilute my DMSO stock solution directly into aqueous media for cell-based assays?

A: While direct dilution may be possible for very low final concentrations, it is generally recommended to perform a serial dilution in DMSO first before adding it to your aqueous buffer or cell culture medium.[\[1\]](#) This minimizes the risk of the compound precipitating out of solution. To further prevent precipitation, pre-warming both the stock solution and the culture medium to 37°C before dilution is advised.[\[1\]](#)

Q6: Do I need to sterilize my **CCT196969** stock solution?

A: Sterilization is generally not necessary for DMSO stock solutions due to the inherent sterilizing properties of DMSO.[\[1\]](#) If further assurance is needed, you can filter the solution through a specialized organic filter membrane.[\[1\]](#) If you prepare a solution in an aqueous buffer for a specific application, it can be sterilized by filtration through a 0.22 µm filter.[\[1\]](#)

Data Summary Tables

Table 1: Storage and Stability of **CCT196969**

Form	Storage Temperature	Duration	Citations
Powder	-20°C	3 years	[1] [2] [3]
4°C	2 years	[2] [3]	
0 - 4°C	Short term (days to weeks)	[4]	
In Solvent (DMSO)	-80°C	1-2 years	[1] [3] [5]
-20°C	1 year	[3] [5] [6]	

Table 2: Solubility of **CCT196969**

Solvent	Concentration	Notes	Citations
DMSO	$\geq 32 \text{ mg/mL (62.32 mM)}$	Use fresh, anhydrous DMSO. Sonication or warming may be needed.	[1][3]
100 mg/mL (194.73 mM)	Sonication is recommended.	[1][5]	
Water	Insoluble	[1][5]	
Ethanol	Insoluble	[1][5]	
In Vivo Formulations	$\geq 2.08 \text{ mg/mL (4.05 mM)}$	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	[3]
$\geq 2.08 \text{ mg/mL (4.05 mM)}$	10% DMSO, 90% (20% SBE- β -CD in Saline)	[3]	
$\geq 2.08 \text{ mg/mL (4.05 mM)}$	10% DMSO, 90% Corn Oil	[3]	

Experimental Protocols & Methodologies

General Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Weighing: Accurately weigh the required amount of **CCT196969** powder (Molecular Weight: 513.52 g/mol) in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of fresh, anhydrous DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 5.14 mg of **CCT196969** in 1 mL of DMSO.
- Dissolution: Vortex the solution thoroughly. If the compound does not fully dissolve, sonicate the tube or warm it gently at 37°C until a clear solution is obtained.[1]

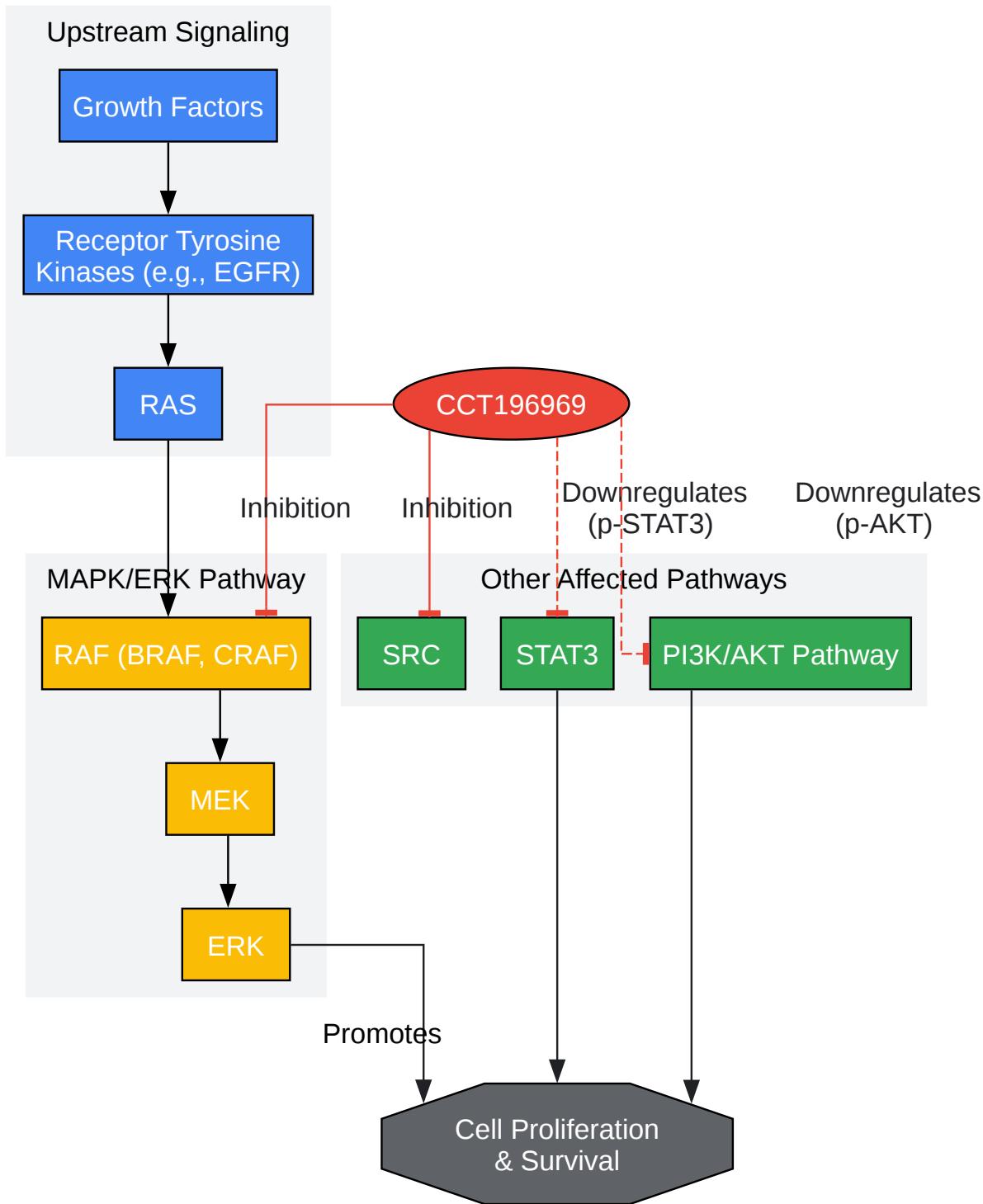
- Storage: Aliquot the stock solution into smaller volumes in sterile cryovials to minimize freeze-thaw cycles. Store the aliquots at -80°C for long-term storage.[1][5]

In Vitro Cell Viability Assay (Example):

This protocol is a general guideline based on methodologies where **CCT196969** has been used.

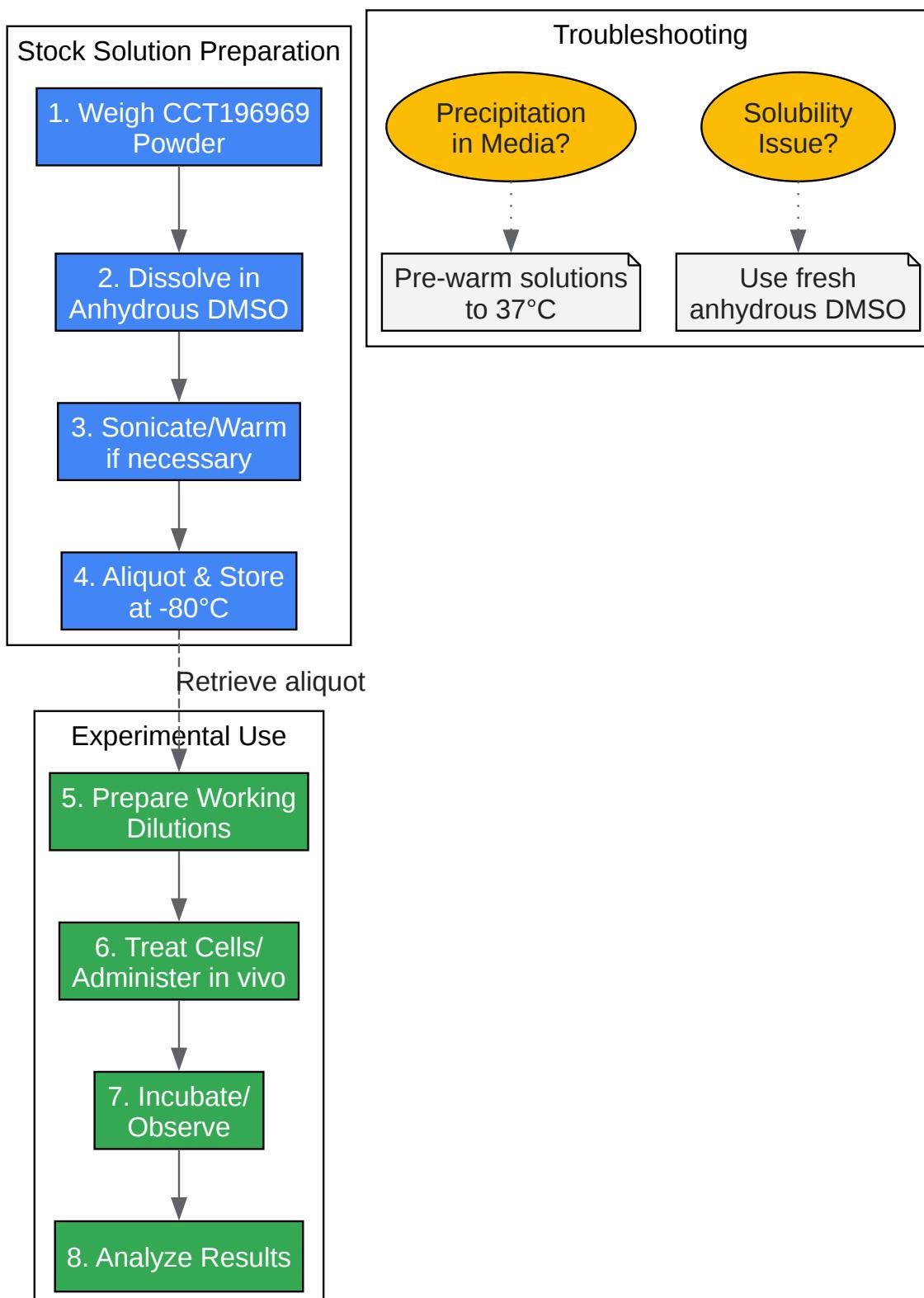
- Cell Seeding: Seed cells (e.g., melanoma cell lines) into 96-well plates at a density of 2,000-5,000 cells per well and allow them to adhere overnight.
- Compound Preparation: Prepare serial dilutions of the **CCT196969** DMSO stock solution in culture medium to achieve the desired final concentrations. Remember to include a DMSO vehicle control with the same final DMSO concentration as the highest **CCT196969** treatment.
- Treatment: Remove the old medium from the cells and add the medium containing the different concentrations of **CCT196969** or the vehicle control.
- Incubation: Incubate the plates for 72 hours at 37°C in a humidified CO2 incubator.
- Viability Measurement: Assess cell viability using a suitable assay, such as the CellTiter-Glo® Luminescent Cell Viability Assay.[3]
- Data Analysis: Normalize the results to the vehicle-treated control cells to determine the relative cell survival and calculate the IC50 value.

Visualizations



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Caption: **CCT196969** inhibits RAF and SRC, blocking the MAPK/ERK pathway.

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Caption: General workflow for handling and using **CCT196969** in experiments.

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